

# bupirimate dissipation half-life comparison across different regions

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## Compound Focus: Bupirimate

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## Bupirimate Dissipation Half-Life Comparison

Crop	Location	Half-Life (Days)	Experimental Conditions	Source
Cucumber	Liaoning, China	0.57	Open field; first-order kinetics	[1]
Cucumber	Guizhou, China	0.76	Open field; first-order kinetics	[1]
Cucumber	Shandong, China	0.91	Open field; first-order kinetics	[1]
Cucumber	Jiangsu, China	1.39	Open field; first-order kinetics	[1]
Strawberry	China (Multiple regions)	1.3 - 4.8 (for 25 pesticides studied)	Field-to-table study; first-order kinetics	[2]

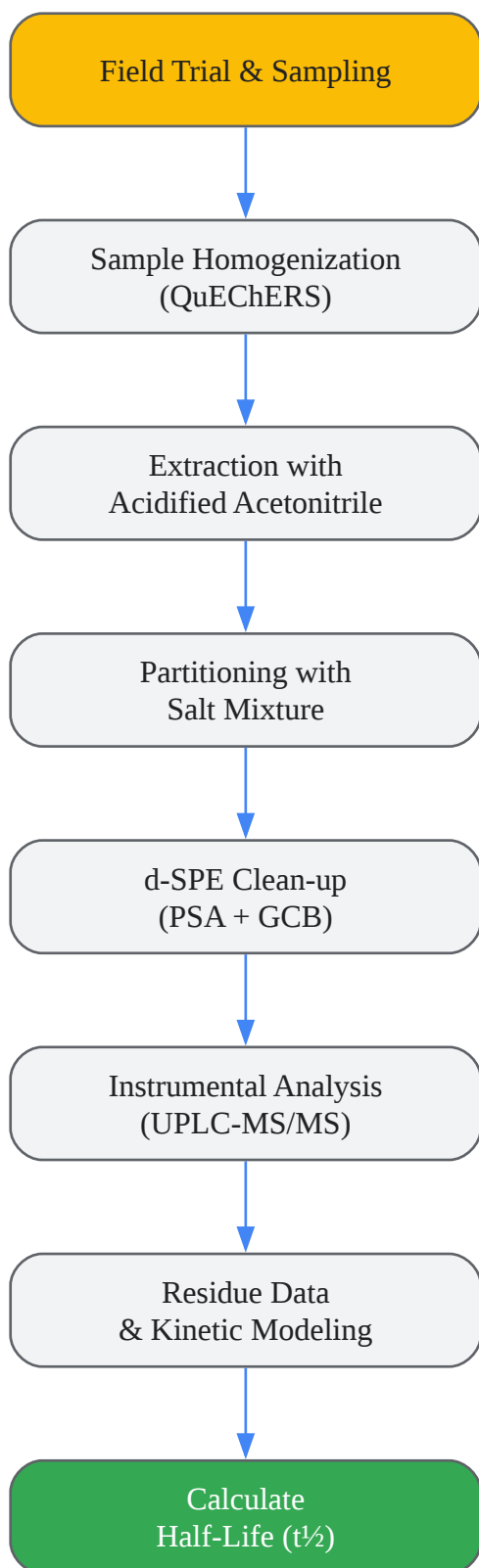
## Detailed Experimental Protocols

The half-life data is derived from rigorous field trials and analytical methods. Here are the detailed experimental protocols from the key studies:

- **Field Trial Design (Cucumber):** Supervised field trials were conducted in 12 representative regions across China, following Good Agricultural Practices (GAP). For dissipation studies, **bupirimate** was applied at the recommended dosage. Cucumber samples were collected at predetermined intervals (e.g., 0, 1, 3, 5, 7 days) after application [1] [3].
- **Sample Preparation and Analysis (QuEChERS method):**
  - **Extraction:** A 10.0 g homogenized sample was weighed into a 50 mL centrifuge tube. 10 mL of acidified acetonitrile (2% acetic acid, v/v) was added, and the mixture was vortexed vigorously for 1 minute [3].
  - **Partitioning:** A salt mixture (4 g MgSO<sub>4</sub>, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate) was added. The tube was immediately shaken for 2 minutes and then centrifuged [4].
  - **Clean-up:** For cucumber samples, a dispersive Solid-Phase Extraction (d-SPE) cleanup was used. An aliquot of the upper acetonitrile layer was transferred to a tube containing 50 mg PSA (for removing polar interferences) and 20 mg GCB (for removing pigments), vortexed, and centrifuged [1].
- **Instrumental Analysis:** The final extracts were analyzed using **Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)**. Quantification was performed, and the method was validated with recoveries ranging from 95.2% to 98.7% and relative standard deviations (RSDs) below 5.54%, demonstrating high accuracy and precision [1].

## Experimental Workflow Diagram

The following diagram illustrates the key steps involved in determining the dissipation half-life of **bupirimate** in crops, from field sampling to data analysis.



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## Key Insights from the Data

- **Crop-Specific Differences:** The data suggests **bupirimate** dissipates faster in cucumbers (half-life of **0.57-1.39 days**) than in strawberries (general range of **1.3-4.8 days** for various pesticides) [2] [1]. This highlights the critical influence of the crop matrix on pesticide persistence.
- **Regional Variability:** In cucumbers alone, the half-life varied by approximately 2.4 times across different provinces in China. Factors such as climate, soil properties, and sunlight exposure likely contribute to these differences [1].
- **Rapid Dissipation Overall:** The short half-lives across all regions indicate that **bupirimate** is a non-persistent pesticide that dissipates relatively quickly in these crops when applied according to Good Agricultural Practices [1].

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## References

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